

An In-depth Technical Guide to Quetiapine Sulfoxide Dihydrochloride

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Compound of Interest

Compound Name: Quetiapine sulfoxide
dihydrochloride

Cat. No.: B3028793

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quetiapine, an atypical antipsychotic, undergoes extensive hepatic metabolism, primarily through sulfoxidation, to form its main metabolite, Quetiapine Sulfoxide.[1][2] This inactive metabolite is of significant interest in drug metabolism and pharmacokinetic (DMPK) studies, as well as in the monitoring of patient adherence to Quetiapine therapy. This technical guide provides a comprehensive overview of **Quetiapine Sulfoxide Dihydrochloride** (CAS Number: 329218-11-3), including its physicochemical properties, synthesis, analytical methodologies, and metabolic pathway.

Physicochemical Properties

Quetiapine Sulfoxide Dihydrochloride is the dihydrochloride salt of the primary metabolite of Quetiapine. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Quetiapine Sulfoxide Dihydrochloride**

Property	Value	Source(s)
CAS Number	329218-11-3	[3]
Molecular Formula	C ₂₁ H ₂₇ Cl ₂ N ₃ O ₃ S	[4]
Molecular Weight	472.43 g/mol	[4]
Appearance	White to yellow solid	[4]
Solubility	Water: 250 mg/mL (requires sonication)	[3]
Predicted pKa	Strongest Acidic: 15.12, Strongest Basic: 6.93	[5]
Predicted LogP	1.03	[5]

Synthesis and Manufacturing

The synthesis of Quetiapine Sulfoxide involves the oxidation of Quetiapine. The resulting free base can then be converted to the dihydrochloride salt.

Experimental Protocol: Synthesis of Quetiapine Sulfoxide

A common method for the synthesis of Quetiapine Sulfoxide involves the oxidation of Quetiapine using a mild oxidizing agent.

- Reaction: Quetiapine is oxidized with hydrogen peroxide in methanol in the presence of a sodium tungstate dihydrate catalyst.
- Procedure:
 - Dissolve Quetiapine in methanol.
 - Add a catalytic amount of sodium tungstate dihydrate to the solution.
 - Slowly add hydrogen peroxide to the reaction mixture.

- Monitor the reaction progress using a suitable chromatographic technique (e.g., TLC or HPLC).
- Upon completion, the reaction mixture is worked up to isolate the Quetiapine Sulfoxide free base.

Experimental Protocol: Preparation of Quetiapine Sulfoxide Dihydrochloride

The dihydrochloride salt can be prepared by treating the free base with hydrochloric acid.

- Procedure:

- Dissolve the synthesized Quetiapine Sulfoxide free base in a suitable organic solvent (e.g., ethanol).
- Add a solution of hydrochloric acid in an organic solvent (e.g., ethanolic HCl) to the mixture.
- Stir the mixture to allow for the precipitation of the dihydrochloride salt.
- Collect the precipitate by filtration and wash with a cold solvent.
- Dry the product under vacuum.

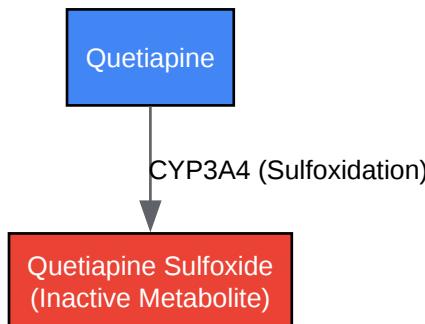
Metabolism and Pharmacokinetics

Quetiapine is extensively metabolized in the liver, with sulfoxidation being one of the primary metabolic pathways.

Metabolic Pathway

The metabolic conversion of Quetiapine to Quetiapine Sulfoxide is primarily catalyzed by the cytochrome P450 enzyme CYP3A4.[\[1\]](#)[\[2\]](#)

Metabolic Pathway of Quetiapine to Quetiapine Sulfoxide

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Metabolic Pathway of Quetiapine

Pharmacokinetic Parameters

Pharmacokinetic studies have provided data on the plasma concentrations of Quetiapine Sulfoxide following the administration of Quetiapine.

Table 2: Pharmacokinetic Parameters of Quetiapine Sulfoxide

Parameter	Value (mean \pm SD)	Source(s)
Cmax	77.3 \pm 32.4 ng/mL	[5][6]
AUClast	1,286 \pm 458 ng·h/mL	[5][6]

Analytical Methodology

Several analytical methods have been developed for the quantification of Quetiapine and its metabolites, including Quetiapine Sulfoxide, in biological matrices.

High-Performance Liquid Chromatography (HPLC)

A common analytical technique for the separation and quantification of Quetiapine Sulfoxide.

- Sample Preparation: Protein precipitation with acetonitrile is a straightforward and effective method for plasma sample preparation.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., Zorbax Eclipse Plus, 4.6 mm x 100 mm, 3.5 μ m).
 - Mobile Phase: A gradient elution using a mixture of acetate buffer (e.g., 10 mM, pH 5) and acetonitrile.
 - Flow Rate: 1 mL/min.
 - Detection: Diode-array detector (DAD) at 225 nm.
 - Internal Standard: Carbamazepine.

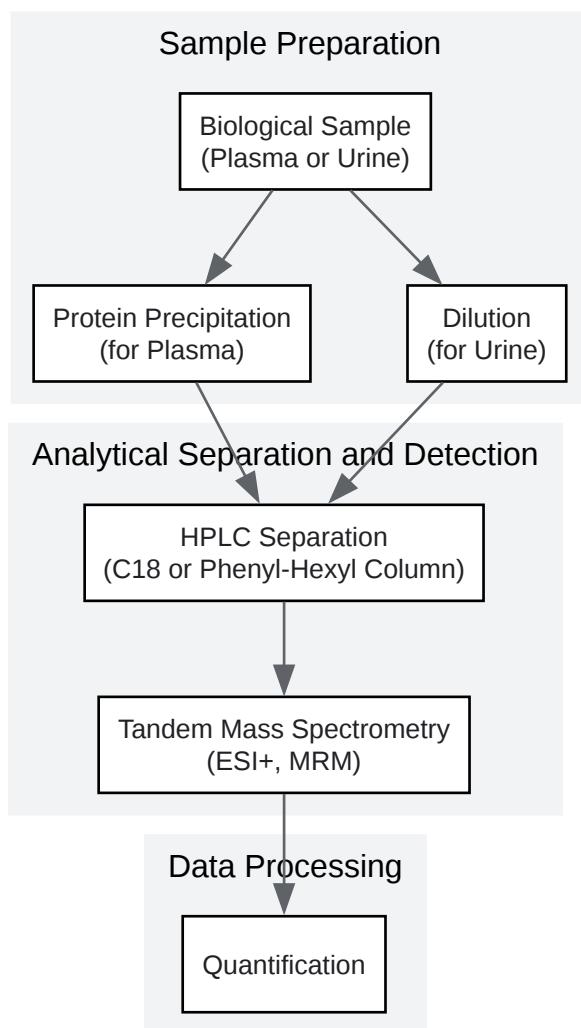
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity for the analysis of Quetiapine Sulfoxide in complex biological matrices.

- Sample Preparation: Dilution of the urine sample with an internal standard solution.
- Chromatographic Conditions:
 - Column: Phenyl-Hexyl column (e.g., Phenomenex Kinetex®, 2.1 x 50 mm, 2.6 μ m).
 - Mobile Phase:
 - Solvent A: 10 mM ammonium formate + 0.1% formic acid in water.
 - Solvent B: 50:50 (v/v) methanol:acetonitrile + 0.1% formic acid.
 - Gradient Elution: A gradient from 95% A to 5% A.
 - Flow Rate: 0.6 mL/min.

- Mass Spectrometry Conditions:
 - Ionization: Positive electrospray ionization (ESI+).
 - Detection: Multiple reaction monitoring (MRM) of specific precursor-to-product ion transitions.

Analytical Workflow for Quetiapine Sulfoxide in Biological Samples



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Analytical Workflow for Quetiapine Sulfoxide

Pharmacology and Toxicology

Pharmacological Activity

Quetiapine Sulfoxide is generally considered to be a pharmacologically inactive metabolite of Quetiapine.^{[1][2]} However, some commercial suppliers describe it as a 5-HT receptor agonist and a dopamine receptor antagonist.^{[3][4][7]} Further primary research is required to definitively characterize its receptor binding profile and functional activity.

Toxicological Profile

There is a lack of specific toxicological data for **Quetiapine Sulfoxide Dihydrochloride**. The toxicity profile of the parent drug, Quetiapine, is well-documented and includes dose-dependent central nervous system depression.^[8] Given that Quetiapine Sulfoxide is a major metabolite, its potential contribution to the overall toxicological profile of Quetiapine warrants further investigation, although its reported inactivity suggests a minimal role.

Conclusion

Quetiapine Sulfoxide Dihydrochloride is a key metabolite in the disposition of Quetiapine. This technical guide has provided a detailed overview of its chemical properties, synthesis, analytical methods, and its role in the metabolic pathway of Quetiapine. The information presented is intended to support researchers, scientists, and drug development professionals in their work with this important compound. Further research is warranted to clarify its pharmacological activity and to establish a specific toxicological profile.

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